

Recommended solvents for dissolving 2C-G hydrochloride (DMSO, Ethanol)

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Compound of Interest

Compound Name: 2C-G (hydrochloride)

Cat. No.: B158026

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Application Notes and Protocols for Solubilizing 2C-G Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols and solubility data for the preparation of 2C-G hydrochloride solutions using Dimethyl Sulfoxide (DMSO) and Ethanol. The information is intended to guide researchers in the accurate and effective preparation of this compound for in vitro and in vivo studies.

Compound Information

Compound Name: 2C-G hydrochloride

• Formal Name: 2,5-dimethoxy-3,4-dimethyl-benzeneethanamine, monohydrochloride

Molecular Formula: C12H19NO2 • HCl

• Formula Weight: 245.7 g/mol

Physical Appearance: A crystalline solid[1]

Solubility Data



The solubility of 2C-G hydrochloride was determined in two common laboratory solvents, DMSO and ethanol. The quantitative data is summarized in the table below for easy reference and comparison.

Solvent	Solubility (mg/mL)	Molar Concentration (mM)
DMSO	20	81.4
Ethanol	30	122.1
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Data sourced from Cayman

Chemical technical

information.[1]

Experimental Protocols

The following protocols provide a step-by-step guide for the dissolution of 2C-G hydrochloride in DMSO and ethanol. These are general guidelines and may be adapted based on specific experimental needs.

Protocol 1: Dissolving 2C-G Hydrochloride in DMSO

This protocol describes the preparation of a stock solution of 2C-G hydrochloride in DMSO.

Materials:

- · 2C-G hydrochloride powder
- Dimethyl Sulfoxide (DMSO), anhydrous
- Vortex mixer
- Sterile microcentrifuge tubes or other appropriate containers
- Calibrated pipettes

Procedure:



- Preparation: Ensure all equipment is clean, dry, and sterile if required for the downstream application. Work in a well-ventilated area, preferably a fume hood.
- Weighing: Accurately weigh the desired amount of 2C-G hydrochloride powder.
- Solvent Addition: Add the appropriate volume of DMSO to the 2C-G hydrochloride to achieve the desired concentration (up to 20 mg/mL). For example, to prepare a 20 mg/mL stock solution, add 50 μL of DMSO to 1 mg of 2C-G hydrochloride.
- Dissolution:
 - Cap the tube securely.
 - Vortex the solution for 30-60 seconds to facilitate dissolution.
 - Visually inspect the solution to ensure all solid has dissolved. If necessary, continue vortexing or gently warm the solution in a water bath (not exceeding 37°C) to aid dissolution. Be cautious as heating may degrade the compound.
- Storage: Store the resulting stock solution at -20°C for short-term storage or -80°C for long-term storage. Avoid repeated freeze-thaw cycles.

Protocol 2: Dissolving 2C-G Hydrochloride in Ethanol

This protocol outlines the procedure for preparing a stock solution of 2C-G hydrochloride in ethanol.

Materials:

- 2C-G hydrochloride powder
- Ethanol (200 proof, absolute)
- Vortex mixer
- Sterile microcentrifuge tubes or other appropriate containers
- Calibrated pipettes



Procedure:

- Preparation: Ensure all equipment is clean, dry, and sterile if required. Work in a wellventilated area.
- Weighing: Accurately weigh the desired amount of 2C-G hydrochloride powder.
- Solvent Addition: Add the appropriate volume of ethanol to the 2C-G hydrochloride to achieve the desired concentration (up to 30 mg/mL). For instance, to prepare a 30 mg/mL stock solution, add approximately 33.3 µL of ethanol to 1 mg of 2C-G hydrochloride.
- Dissolution:
 - Securely cap the container.
 - Vortex the mixture for 30-60 seconds.
 - Visually confirm that all the solid has dissolved. If undissolved particles remain, continue vortexing. Gentle warming can be applied with caution.
- Storage: Store the stock solution at -20°C. Ethanol solutions are generally less prone to freezing at this temperature but should be sealed tightly to prevent evaporation.

Signaling Pathways and Experimental Workflow

The following diagrams illustrate the potential signaling pathways of 2C-G and a generalized workflow for its solubilization and use in research.

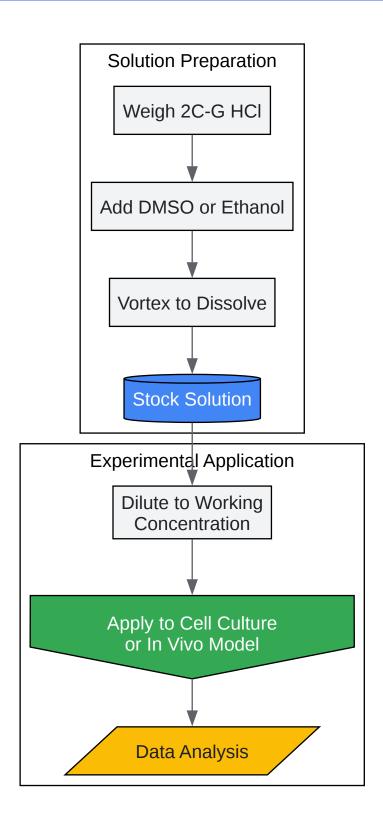




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Caption: Putative signaling pathways of 2C-G via G-protein coupled receptors.





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Caption: General experimental workflow for using 2C-G hydrochloride.



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References

- 1. caymanchem.com [caymanchem.com]
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